

head-to-head comparison of Antifungal agent 24 and voriconazole

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Compound of Interest

Compound Name: Antifungal agent 24

Cat. No.: B12406855

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Head-to-Head Comparison: Antifungal Agent 24 vs. Voriconazole

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A Comparative Analysis of a Novel Hydrazone Antifungal and a First-Line Triazole

This guide provides a detailed head-to-head comparison of **Antifungal Agent 24**, a novel hydrazone compound, and voriconazole, a well-established triazole antifungal. The information is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of their mechanisms of action, in vitro efficacy, and the experimental protocols used for their evaluation.

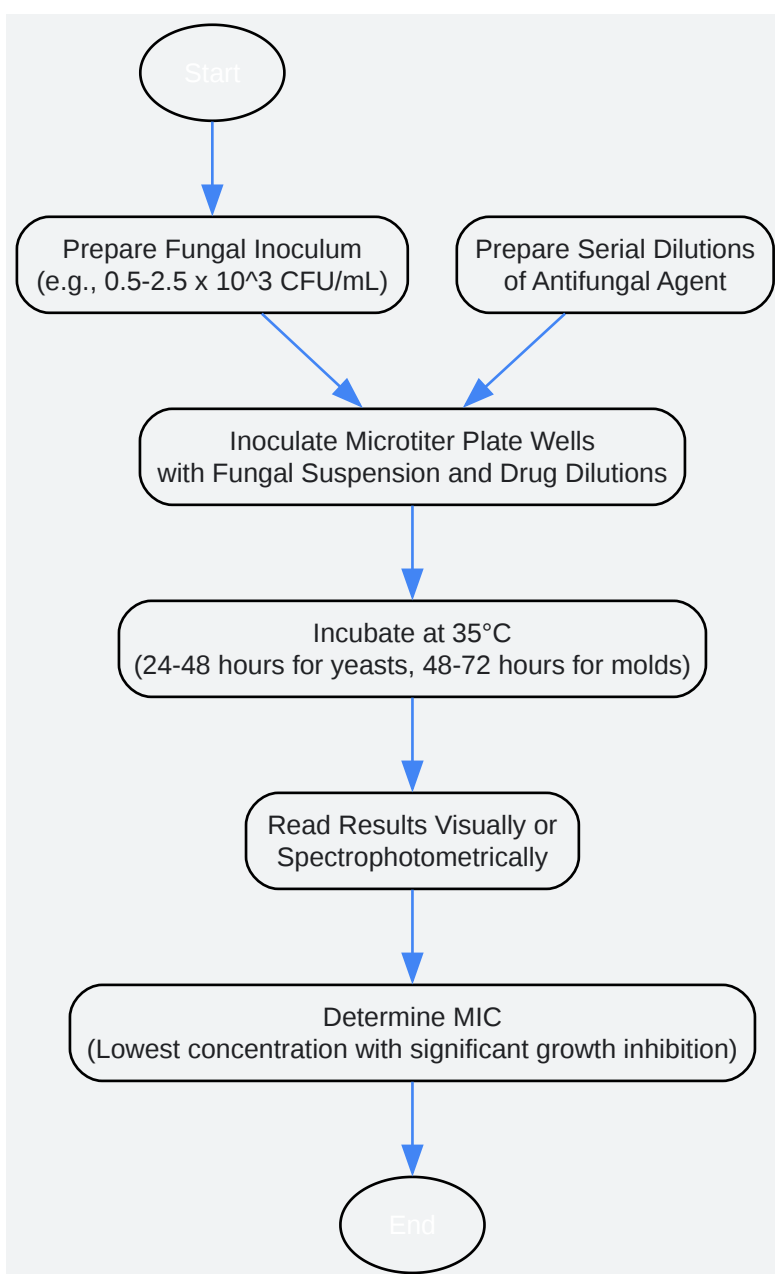
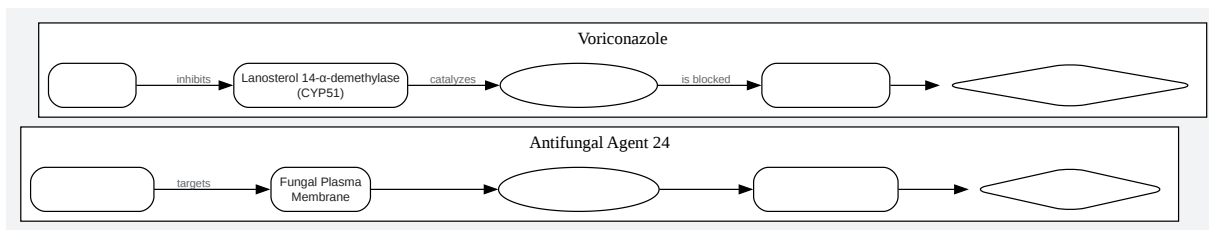
Overview and Mechanism of Action

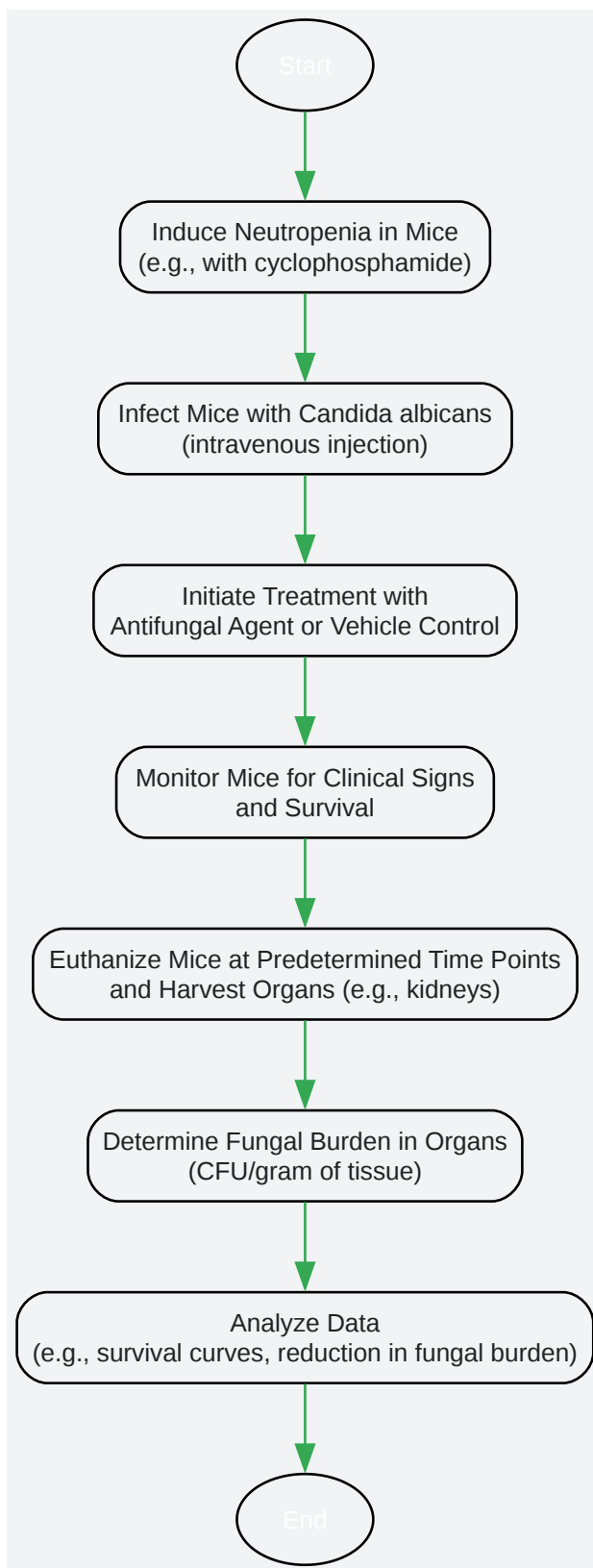
Antifungal Agent 24 and voriconazole combat fungal infections through distinct mechanisms, targeting different cellular components.

Antifungal Agent 24 is a hydrazone compound with broad-spectrum fungicidal activity. Its primary mechanism of action involves disrupting the normal function of the fungal plasma membrane. This disruption leads to morphological and subcellular structural changes in the fungal mycelia, ultimately resulting in cell death.

Voriconazole is a second-generation triazole antifungal agent.^[1] It functions by inhibiting the fungal cytochrome P450-dependent enzyme lanosterol 14- α -demethylase. This enzyme is critical for the synthesis of ergosterol, an essential component of the fungal cell membrane.^[2]^[3] Depletion of ergosterol alters membrane fluidity and permeability, leading to the inhibition of fungal growth and replication.^[2]^[3]

Diagram of Signaling Pathways





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- 3. Measurement of Voriconazole Activity against Candida albicans, C. glabrata, and C. parapsilosis Isolates Using Time-Kill Methods Validated by High-Performance Liquid Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
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